

Prosulfocarb Sulfoxide Certified Reference Material: A Technical Guide for Analytical Excellence

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Compound of Interest

Compound Name: Prosulfocarb sulfoxide

Cat. No.: B12437159

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **prosulfocarb sulfoxide** certified reference material (CRM), its analytical determination, and its mode of action. This document is intended to serve as a critical resource for professionals engaged in research, quality control, and safety assessment in the pharmaceutical and environmental sciences.

Prosulfocarb, a thiocarbamate herbicide, undergoes metabolic transformation to its active form, **prosulfocarb sulfoxide**. Accurate quantification of this metabolite is crucial for residue analysis in food and environmental samples, as well as for toxicological and pharmacological studies. The use of a certified reference material is paramount to ensure the accuracy, reliability, and traceability of analytical measurements.

Certified Reference Material (CRM) for Prosulfocarb Sulfoxide

The availability of high-purity, well-characterized CRMs is the foundation of any robust analytical method. Several suppliers offer **prosulfocarb sulfoxide** CRMs, typically produced and certified under internationally recognized standards such as ISO/IEC 17025 and ISO 17034. These standards guarantee the material's certified value, uncertainty, and traceability to primary standards.

Below is a summary of typical specifications for a **prosulfocarb sulfoxide** certified reference material:

Property	Typical Specification
Chemical Name	S-Benzyl N,N-dipropylcarbamothioate S-oxide
Synonyms	Prosulfocarb metabolite, 1-Benzylsulfinyl-N,N-dipropylformamide
CAS Number	51954-81-5
Molecular Formula	C ₁₄ H ₂₁ NO ₂ S
Molecular Weight	267.39 g/mol
Purity	≥97% (often determined by qNMR)
Format	Neat, liquid, or solution in a specified solvent
Storage Conditions	-20°C, protect from light and moisture
Certification	Accompanied by a Certificate of Analysis (CoA) detailing the certified concentration/purity and its uncertainty.

Analytical Methodology: A QuEChERS and UPLC-MS/MS Approach

The determination of **prosulfocarb sulfoxide** in complex matrices such as food, soil, and biological samples typically involves a robust sample preparation technique followed by sensitive and selective instrumental analysis. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method has become a standard for pesticide residue analysis due to its efficiency and broad applicability. Following extraction and cleanup, Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS) provides the necessary sensitivity and specificity for accurate quantification.

Experimental Protocol:

1. Sample Preparation using the QuEChERS Method:

- Extraction:
 - Weigh 10 g of a homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add internal standard solution.
 - Shake vigorously for 1 minute.
 - Add a salt mixture (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g sodium citrate tribasic dihydrate, 0.5 g sodium citrate dibasic sesquihydrate).
 - Shake vigorously for 1 minute.
 - Centrifuge at $\geq 4000 \times g$ for 5 minutes.
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:
 - Transfer an aliquot of the supernatant (acetonitrile layer) to a 2 mL or 15 mL centrifuge tube containing a dSPE mixture. A common mixture for general pesticide analysis includes primary secondary amine (PSA) sorbent to remove organic acids and some sugars, C18 to remove non-polar interferences, and anhydrous MgSO_4 to remove residual water.
 - Vortex for 30 seconds.
 - Centrifuge at high speed for 5 minutes.
 - The resulting supernatant is ready for UPLC-MS/MS analysis, potentially after dilution.

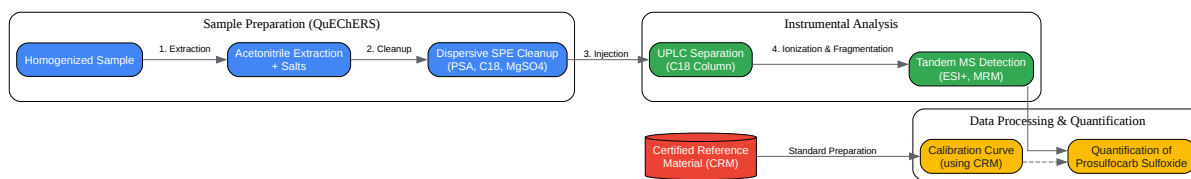
2. UPLC-MS/MS Analysis:

- Chromatographic Conditions (Typical):
 - Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μm) is commonly used.
 - Mobile Phase: A gradient elution with water and methanol or acetonitrile, both containing a small amount of an additive like formic acid or ammonium formate to improve ionization.

- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 1 - 10 μ L.
- Column Temperature: 40°C.
- Mass Spectrometry Conditions (Typical):
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode is generally suitable for prosulfocarb and its metabolites.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) is used for quantification, providing high selectivity and sensitivity.
 - MRM Transitions: The selection of precursor ion (Q1) and product ions (Q3) is critical for specific detection. For prosulfocarb, a common transition is m/z 252.1 \rightarrow 128.1. For **prosulfocarb sulfoxide**, with a molecular weight of 267.39, the protonated molecule $[M+H]^+$ would be at m/z 268.1. Likely product ions would result from the fragmentation of the benzyl group and the propyl side chains. Based on common fragmentation patterns, potential MRM transitions for **prosulfocarb sulfoxide** would be:
 - Precursor Ion (Q1): 268.1
 - Product Ions (Q3): A major product ion would likely be the tropylium ion at m/z 91.1, resulting from the cleavage of the benzyl group. Other product ions could include fragments related to the dipropylamino group.
 - Collision Energy and other parameters: These need to be optimized for the specific instrument being used.

Visualizing the Analytical Workflow

The following diagram illustrates the general workflow for the analysis of **prosulfocarb sulfoxide** using a certified reference material.



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Caption: Analytical workflow for **prosulfocarb sulfoxide** quantification.

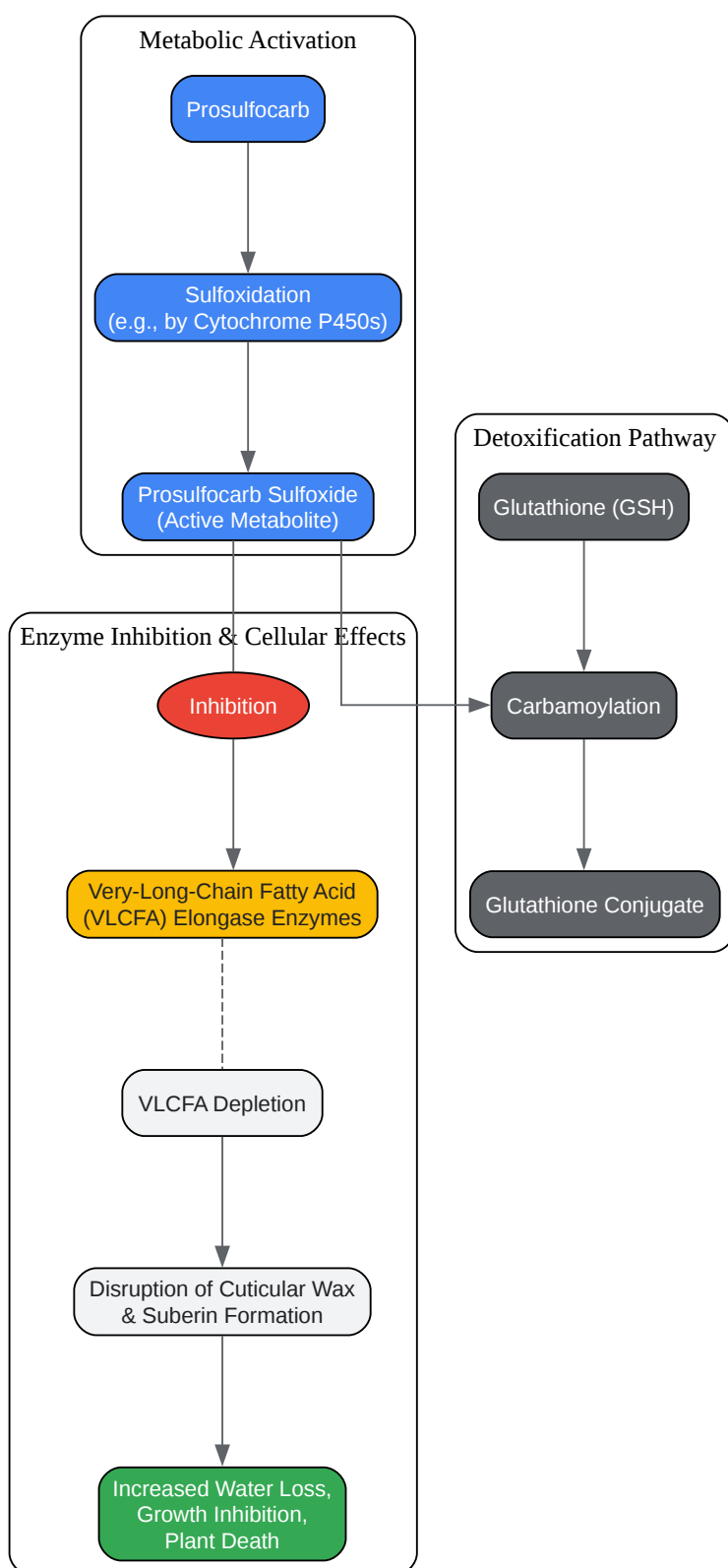
Mode of Action: Inhibition of Very-Long-Chain Fatty Acid Synthesis

Prosulfocarb and other thiocarbamate herbicides act by inhibiting the synthesis of very-long-chain fatty acids (VLCFAs) in susceptible plants. VLCFAs are essential components of plant cuticular waxes and suberin, which play critical roles in preventing water loss and protecting against environmental stresses.

The metabolic activation of prosulfocarb to its sulfoxide form is crucial for its herbicidal activity. The sulfoxide is a more potent inhibitor of the enzymes involved in VLCFA elongation. This inhibition disrupts the formation of protective surface layers, leading to increased water loss, growth inhibition, and ultimately, plant death.

For professionals in drug development, understanding such metabolic activation and enzyme inhibition pathways can provide insights into potential off-target effects and toxicological mechanisms in non-target organisms. The interaction of the reactive sulfoxide metabolite with cellular components, such as its ability to carbamoylate glutathione, is a key area of interest.

The following diagram illustrates the proposed mechanism of action.



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Caption: Proposed mechanism of action of prosulfocarb.

This technical guide provides a foundational understanding of **prosulfocarb sulfoxide** CRM and its analytical determination. For specific applications, method validation according to the respective regulatory guidelines is essential.

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